

Chemical structure and molecular weight of Kaempferol 3,4',7-triacetate.

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Compound of Interest

Compound Name: Kaempferol 3,4',7-triacetate

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Kaempferol 3,4',7-triacetate: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the chemical properties of **Kaempferol 3,4',7-triacetate**, a natural flavonoid with significant potential in various research and therapeutic areas.

Chemical Structure and Molecular Data

Kaempferol 3,4',7-triacetate, also known as 3,7,4'-Tri-O-acetylkaempferol, is a derivative of Kaempferol, a natural flavonol found in a wide variety of plants[1]. The addition of three acetate groups to the kaempferol backbone alters its chemical and biological properties.

The molecular structure is characterized by a flavonoid core with acetate groups esterified at the 3, 4', and 7 positions of the phenyl rings.

Quantitative Data Summary

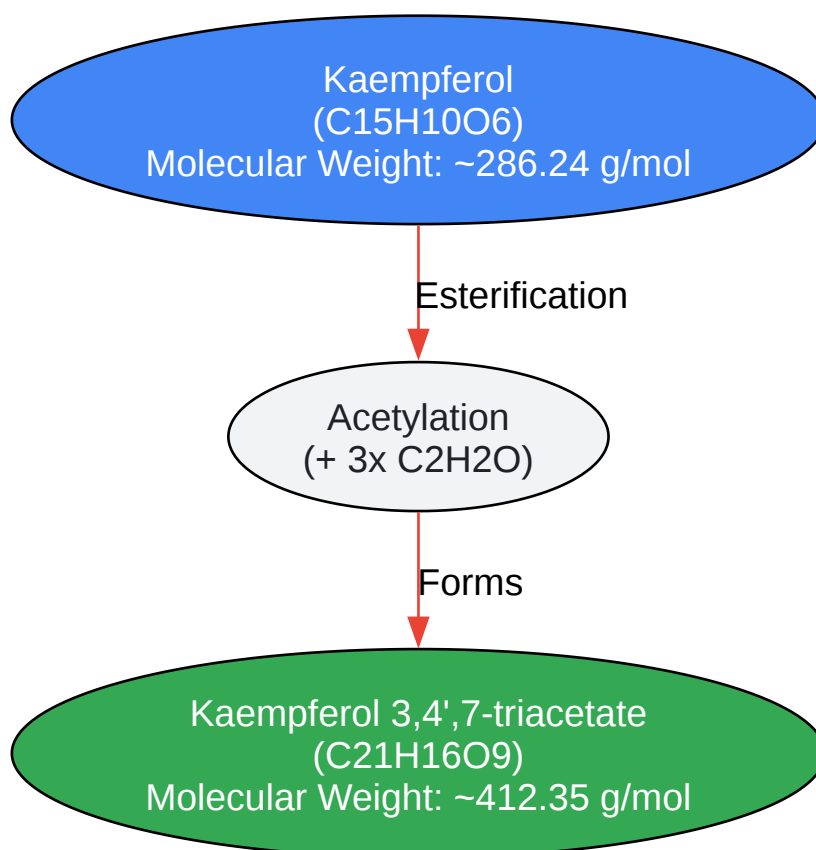
Property	Value	Source
Molecular Formula	C21H16O9	[2]
Molecular Weight	412.35 g/mol	[3]
Alternate Molecular Weight	412.4 g/mol	[2][4]
CAS Number	143724-69-0	[2][4]

Physicochemical Properties

Kaempferol 3,4',7-triacetate is typically a powder and is soluble in various organic solvents, including Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone[4]. This solubility profile is critical for experimental design and in vitro assays.

Logical Relationship of Kaempferol and its Triacetate Derivative

The following diagram illustrates the relationship between the parent compound, Kaempferol, and its acylated derivative, **Kaempferol 3,4',7-triacetate**.



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Conversion of Kaempferol to its triacetate form.

This diagram visually represents the chemical modification process where three acetyl groups are added to the kaempferol molecule, resulting in an increase in molecular weight and a change in its chemical properties.

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References

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